

Fipronil-Sulfide: A Deep Dive into its Physicochemical Properties for Environmental Modeling

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Compound of Interest

Compound Name: *Fipronil-sulfide*

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Introduction

Fipronil, a widely used broad-spectrum phenylpyrazole insecticide, undergoes transformation in the environment to form various metabolites. Among these, **Fipronil-sulfide** (Fipronil-thioether) is of significant interest due to its persistence and potential toxicity. Understanding the physicochemical properties of **Fipronil-sulfide** is paramount for accurately modeling its environmental fate and transport, thereby enabling robust risk assessments. This technical guide provides a comprehensive overview of the key physicochemical parameters of **Fipronil-sulfide**, details the experimental methodologies for their determination, and illustrates its environmental pathway.

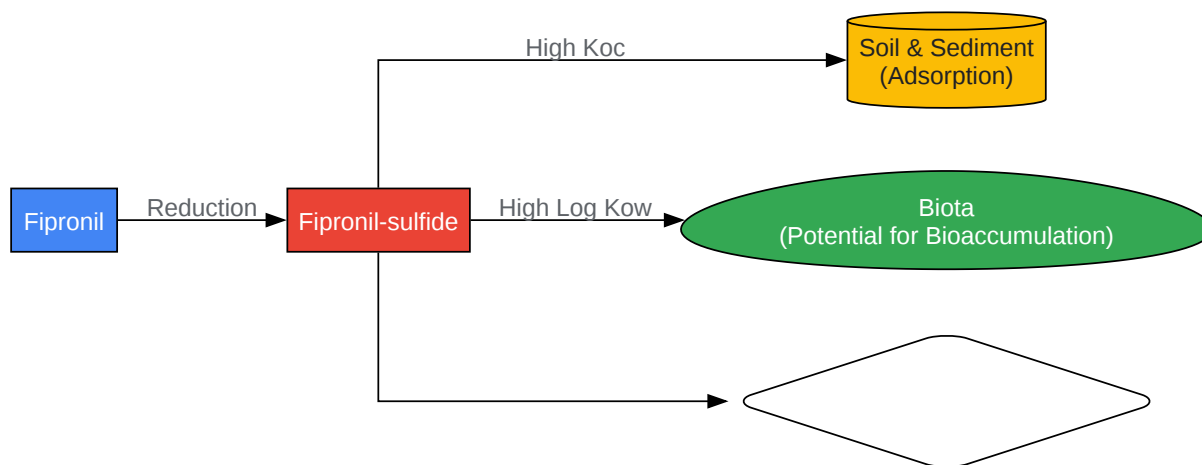
Physicochemical Properties of Fipronil-Sulfide

The behavior of a chemical in the environment is governed by its intrinsic physical and chemical properties. For **Fipronil-sulfide**, these properties dictate its partitioning between soil, water, and air, as well as its susceptibility to degradation. A summary of the key physicochemical data is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₄ Cl ₂ F ₆ N ₄ S	[1]
Molecular Weight	421.15 g/mol	[1]
Water Solubility	1.1 mg/L	[2]
Vapor Pressure	No specific value found; photodegradation studies in soil found no evidence of volatility for fipronil or its metabolites.	[3]
Log K _{ow} _ (Octanol-Water Partition Coefficient)	4.82	[4]
K _{oc} _ (Soil Organic Carbon-Water Partitioning Coefficient)	3658 - 3981 L/kg (average values from different studies)	[2][5]
Hydrolysis Half-Life (t _{1/2})	35 - 770 days, depending on pH. Persistence is higher in acidic conditions (pH 4) and decreases in neutral (pH 7) and alkaline (pH 9.2) conditions.	[6]
Photolysis Half-Life (t _{1/2}) in Water	A specific value for Fipronil-sulfide is not readily available. The parent compound, fipronil, degrades rapidly in water when exposed to UV light, with a half-life of 4 to 12 hours, forming primarily fipronil-desulfinyl. Fipronil-sulfide is a reduction product, not a primary photodegradation product.	[7][8]

Environmental Fate and Transport: A Conceptual Overview

Fipronil-sulfide is primarily formed from the reduction of the sulfoxide group of the parent fipronil molecule in the environment. This transformation can occur through both biotic and abiotic processes. Due to its low water solubility and high soil organic carbon-water partitioning coefficient (Koc), **Fipronil-sulfide** exhibits low mobility in soil and has a strong tendency to adsorb to soil and sediment particles.[5][7] Its persistence in the environment is notable, with long hydrolysis half-lives, particularly in acidic to neutral conditions.[6] While direct photolysis data for **Fipronil-sulfide** is scarce, its formation from the parent compound and its subsequent persistence in soil and sediment are key factors in its environmental profile.



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Formation and environmental fate of **Fipronil-sulfide**.

Experimental Protocols

The determination of the physicochemical properties of **Fipronil-sulfide** relies on standardized and validated experimental methodologies. Below are detailed outlines of the key experimental protocols.

Determination of Soil Organic Carbon-Water Partitioning Coefficient (K_{oc})

The K_{oc} value is crucial for predicting the mobility of **Fipronil-sulfide** in soil. The internationally accepted methods for its determination are outlined in the OECD Guidelines for the Testing of Chemicals.

1. OECD Guideline 106: Adsorption - Desorption Using a Batch Equilibrium Method

This is the benchmark method for determining the adsorption/desorption potential of a substance.

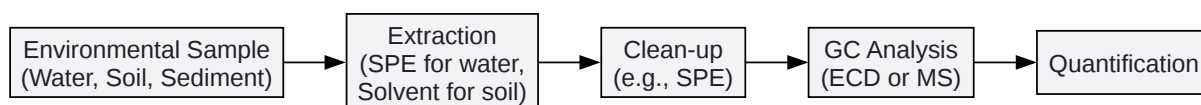
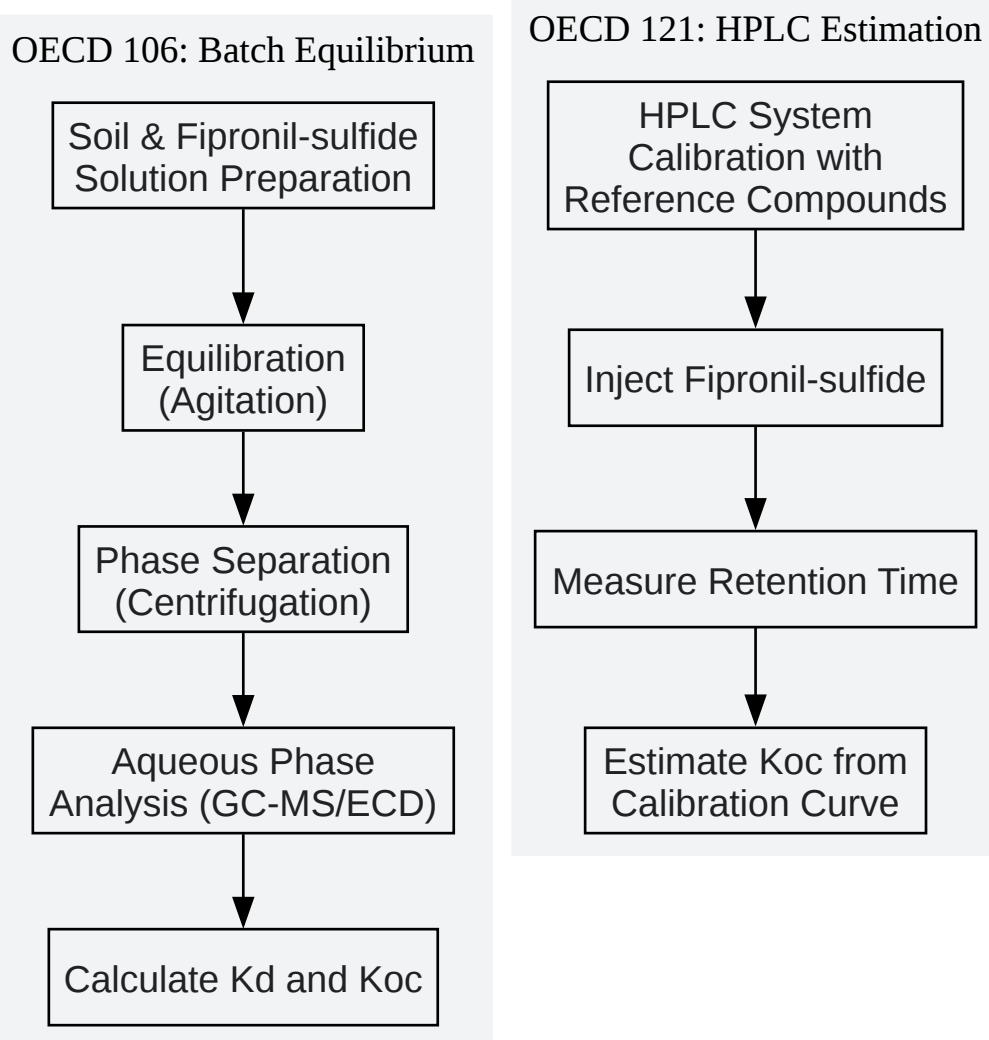
- Principle: A known mass of soil is equilibrated with a known volume of an aqueous solution containing **Fipronil-sulfide** at a specific concentration. The mixture is agitated for a defined period to reach equilibrium. The concentration of **Fipronil-sulfide** remaining in the aqueous phase is then measured. The amount adsorbed to the soil is calculated by the difference between the initial and final aqueous concentrations.
- Methodology:
 - Preparation of Soil: A well-characterized soil with a known organic carbon content is used. The soil is typically sieved to a uniform particle size.
 - Test Solution: A stock solution of **Fipronil-sulfide** in a suitable solvent is prepared. An aqueous test solution is then made by adding a small volume of the stock solution to water.
 - Equilibration: A series of vessels are prepared, each containing a weighed amount of soil and a measured volume of the test solution. The vessels are sealed and agitated (e.g., on a shaker) at a constant temperature until equilibrium is reached (typically 24-48 hours).
 - Phase Separation: The solid and liquid phases are separated by centrifugation.
 - Analysis: The concentration of **Fipronil-sulfide** in the supernatant (aqueous phase) is determined using a suitable analytical technique, such as Gas Chromatography with Electron Capture Detection (GC-ECD) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Calculation: The adsorption coefficient (K_d) is calculated as the ratio of the concentration of **Fipronil-sulfide** in the soil to its concentration in the water at equilibrium. The K_{oc} is then calculated by normalizing K_d to the fraction of organic carbon in the soil ($K_{oc} = K_d / f_{oc}$).

2. OECD Guideline 121: Estimation of the Adsorption Coefficient (K_{oc}) on Soil and on Sewage Sludge using High-Performance Liquid Chromatography (HPLC)

This method provides an estimation of K_{oc} based on the retention time of the substance on an HPLC column with a stationary phase that mimics soil organic matter.

- Principle: The retention time of **Fipronil-sulfide** is measured on a calibrated HPLC system. The calibration is performed using a set of reference substances with known K_{oc} values. A correlation is established between the retention times and the known K_{oc} values of the reference compounds. The K_{oc} of **Fipronil-sulfide** is then estimated from its retention time using this correlation.
- Methodology:
 - HPLC System: A standard HPLC system equipped with a suitable column (e.g., a reversed-phase C18 column) and a UV detector is used.
 - Mobile Phase: A mixture of a polar solvent (e.g., methanol or acetonitrile) and water is used as the mobile phase.
 - Calibration: A series of reference compounds with a wide range of known K_{oc} values are injected into the HPLC system, and their retention times are recorded. A calibration curve of $\log(k)$ (retention factor) versus $\log(K_{oc})$ is constructed.
 - Analysis: **Fipronil-sulfide** is injected into the HPLC system under the same conditions, and its retention time is measured.
 - Estimation: The $\log(K_{oc})$ of **Fipronil-sulfide** is determined from the calibration curve using its measured retention time.



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